

# ethyl red CAS number and molecular weight

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## Compound of Interest

Compound Name: Ethyl red

Cat. No.: B1210116

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## An In-depth Technical Guide to **Ethyl Red**: Properties and Identification

This guide provides essential technical information regarding the chemical compound **Ethyl Red**, with a focus on its Chemical Abstracts Service (CAS) number and molecular weight. This information is critical for researchers, scientists, and professionals in drug development for accurate identification, procurement, and application in experimental protocols.

## Quantitative Data Summary

For clarity and ease of comparison, the key quantitative identifiers for **Ethyl Red** are summarized in the table below.

Property	Value
CAS Number	76058-33-8[1][2][3][4][5][6]
Molecular Weight	297.36 g/mol [1][2][5]
	297.35 g/mol [3][4][6]
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub> [1][3][5]

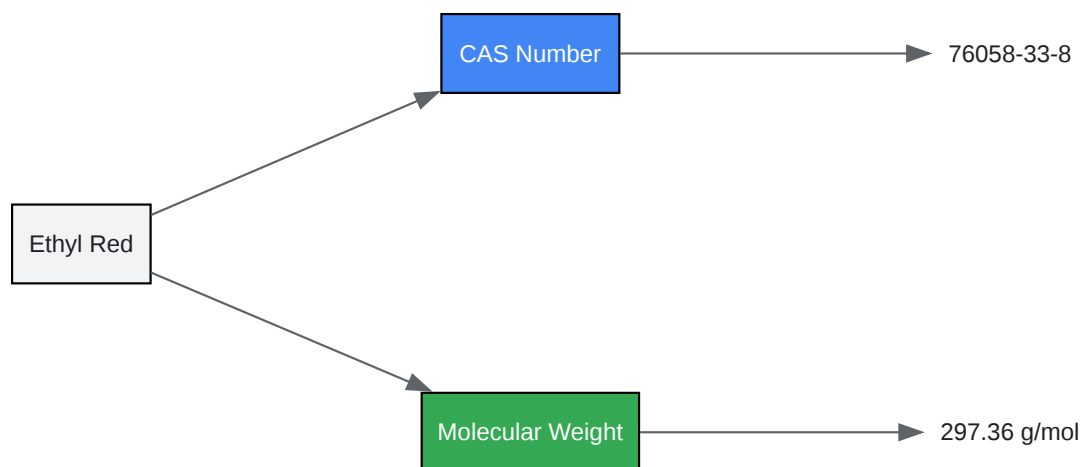
## Experimental Protocols

The determination of the molecular weight of a compound like **Ethyl Red** is typically achieved through mass spectrometry. A standard experimental protocol would involve the following steps:

- **Sample Preparation:** A dilute solution of **Ethyl Red** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Analysis:** The ionized molecules are then passed through a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- **Data Interpretation:** The peak in the mass spectrum with the highest  $m/z$  value typically corresponds to the molecular ion, from which the molecular weight is determined.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between **Ethyl Red** and its key identifiers.

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## References

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- To cite this document: BenchChem. [ethyl red CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210116#ethyl-red-cas-number-and-molecular-weight]

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